

Personal protective equipment for handling Noformicin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Noformicin

Cat. No.: B086930

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Essential Safety and Handling Guide for Noformicin

Disclaimer: No specific Safety Data Sheet (SDS) for **Noformicin** was found. The following guidance is based on general principles for handling potentially hazardous antiviral compounds in a laboratory setting. Researchers must conduct a thorough risk assessment for their specific use case and consult with their institution's Environmental Health and Safety (EHS) department.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Noformicin**. It includes operational and disposal plans to ensure the safe management of this compound.

Compound Identification and Properties

Noformicin is an antiviral agent produced by *Nocardia formica*. Key identification details are summarized below.

Identifier	Value
CAS Registry Number	155-38-4[1]
Molecular Formula	C8H15N5O
Molecular Weight	197.24 g/mol
Synonyms	N-(2-amidinoethyl)-5-imino-2-pyrrolidinecarboxamide, Noformycin
Physical Properties	Crystals from methanol, soluble in water, somewhat soluble in organic solvents.

Personal Protective Equipment (PPE)

Given the absence of specific toxicity data, a cautious approach to personal protection is paramount. The following PPE is recommended for handling **Noformicin**.

PPE Category	Equipment	Specification and Rationale
Eye and Face Protection	Safety Goggles or Safety Glasses with Side Shields	Must meet ANSI Z87.1 or equivalent standards to protect against splashes and airborne particles. A face shield may be necessary when handling larger quantities.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Double-gloving is recommended. Gloves should be inspected before use and changed frequently, especially if contaminated.
Body Protection	Laboratory Coat	A buttoned lab coat, preferably made of a flame-resistant material, should be worn to cover the arms and torso completely.
Respiratory Protection	N95 Respirator or higher	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of airborne particles.

Handling and Storage Procedures

A systematic approach to handling and storage is crucial to minimize exposure and maintain compound integrity.

Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks while wearing appropriate PPE.

- Verify that the container is clearly labeled with the compound name and any available hazard information.

Storage:

- Store **Noformicin** in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed to prevent contamination and exposure to moisture.
- Store away from incompatible materials, such as strong oxidizing agents.

Preparation and Use:

- All handling of powdered **Noformicin** should be conducted in a certified chemical fume hood to minimize inhalation risk.
- Use dedicated equipment (spatulas, weighing paper, etc.) and decontaminate after use.
- Avoid generating dust. If dissolving in a solvent, add the solvent to the powder slowly.

Spill and Emergency Procedures

Immediate and appropriate response to spills is critical to containing contamination.

Small Spill (Powder):

- Alert others in the immediate area.
- Wearing appropriate PPE, gently cover the spill with absorbent paper to avoid raising dust.
- Dampen the absorbent paper with a suitable solvent (e.g., water, if compatible) to prevent airborne dispersal.
- Carefully wipe up the spill, working from the outside in.
- Place all contaminated materials in a sealed bag for hazardous waste disposal.
- Clean the spill area with a suitable solvent and then with soap and water.

In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

Disposal Plan

All waste containing **Noformicin** must be treated as hazardous waste.

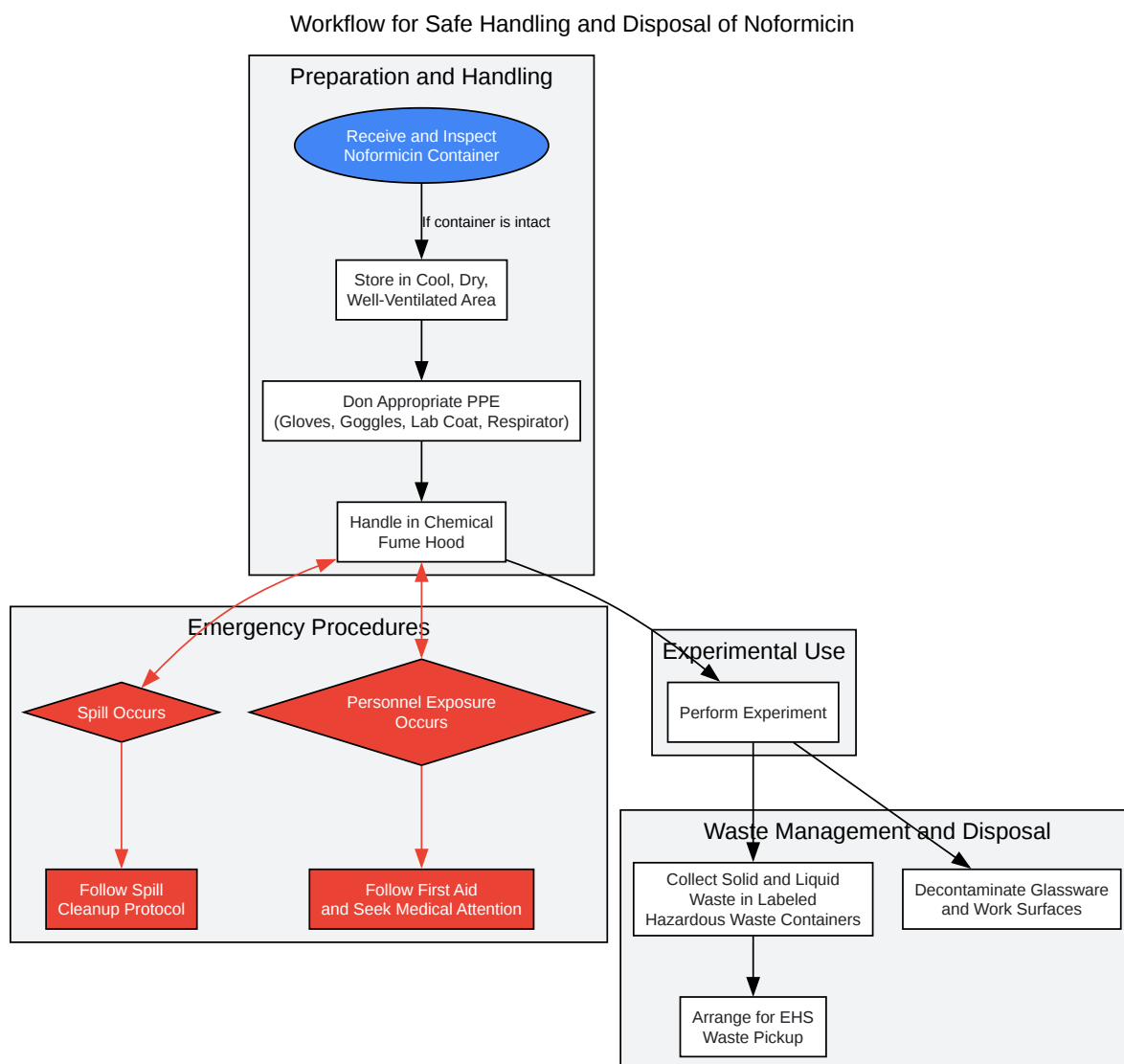
Waste Collection:

- Collect all solid waste (e.g., contaminated gloves, weighing paper, absorbent pads) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Collect all liquid waste (e.g., unused solutions) in a separate, sealed, and clearly labeled hazardous waste container.

Disposal Protocol:

- Do not dispose of **Noformicin** down the drain or in regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Contact your institution's EHS department for specific procedures and to arrange for waste pickup.

Visual Workflow for Safe Handling of Noformicin



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Caption: Logical workflow for the safe handling and disposal of **Noformicin**.

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References

- 1. Noformicin, (+)- | C₈H₁₅N₅O | CID 130797 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Noformicin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086930#personal-protective-equipment-for-handling-noformicin]

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Email: info@benchchem.com